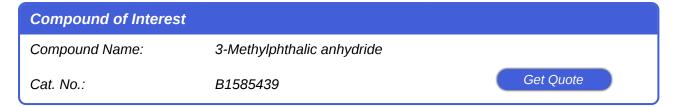


3-Methylphthalic anhydride basic properties

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An In-depth Technical Guide to 3-Methylphthalic Anhydride

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety information for **3-Methylphthalic anhydride**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

3-Methylphthalic anhydride is a solid organic compound with a molecular formula of C₉H₆O₃. [1][2][3] It appears as a white to pale yellow or brown crystalline powder.[4][5][6][7] The compound is sensitive to moisture and reacts with water.[2][3][5]

Identifiers and General Properties



Property	Value	Reference
CAS Number	4792-30-7	[1][2][4][8]
Molecular Formula	С9Н6О3	[1][2][3][9]
Molecular Weight	162.14 g/mol	[1][2][3]
IUPAC Name	4-methyl-2-benzofuran-1,3- dione	
Synonyms	4-Methyl-1,3- isobenzofurandione, Phthalic anhydride, 3-methyl-, 2,3- Toluenedicarboxylic anhydride	[5][8]
Appearance	White to light yellow/orange or pale brown powder/crystals	[4][5][6][7]

Physical Properties

Property	Value	Reference
Melting Point	112.0 - 121.0 °C	[6]
114 - 118 °C	[2][5][10]	
115.0 - 119.0 °C	[4]	
119 - 121 °C	[8]	
Boiling Point	315.6 °C at 760 mmHg	[1][5]
125 °C at 0.4 Torr	[8]	
Density	1.364 g/cm ³	[5]
Flash Point	153.3 °C	[5]
Water Solubility	Reacts with water	[2][3][5]
Vapor Pressure	0.0±0.7 mmHg at 25°C	[5]



Synthesis and Reactivity

3-Methylphthalic anhydride is a versatile intermediate in organic synthesis. It can be synthesized via a Diels-Alder reaction followed by dehydration.[11][12][13] It is noted for its use as a biobased replacement for petrochemical phthalic anhydride in applications like coatings, pigments, and polyurethanes.[14]

Experimental Protocol: Improved Synthesis

An improved synthesis method involves the Diels-Alder reaction of 2-methylfuran with maleic anhydride, followed by aromatization of the resulting adduct to yield **3-methylphthalic anhydride**.[11] A 61% yield has been reported for the final product after recrystallization.[11]

Methodology:

- Diels-Alder Reaction: 2-Methylfuran is reacted with maleic anhydride. This cycloaddition forms the intermediate adduct, exo-cis-1-methyl-7-oxabicyclo[2.2.1]hept-5-ene-2,3-dicarboxylic anhydride.[11]
- Dehydration/Aromatization: The adduct is then treated with a dehydrating agent, such as hydrogen bromide in acetic acid or sulfuric acid, to form the aromatic ring of the phthalic anhydride derivative.[11][13]
- Purification: The crude product is dried and can be purified by distillation under reduced pressure (e.g., 125 °C at 0.4 mm).[11] Further purification is achieved by recrystallization from a solvent mixture like benzene-petroleum ether to yield colorless crystals.[11]

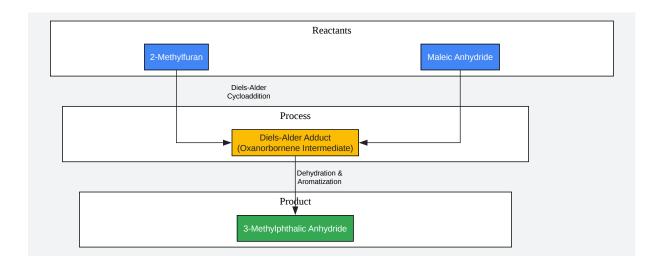
Reactivity

- Hydrolysis: As a cyclic anhydride, it reacts with water to form the corresponding dicarboxylic acid, 3-methylphthalic acid.[3][5]
- Alcoholysis: The anhydride ring can be opened by alcohols to form monoesters.[15]
- Amine Reactions: It reacts with amines. For instance, its reaction with methylamine hydrochloride yields 2,3-Dihydro-2,4-dimethyl-1H-isoindole-1,3-dione.[2][5]



Synthesis Workflow Diagram

The synthesis of **3-Methylphthalic anhydride** from biomass-derived precursors can be visualized as a two-step process.



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Caption: Synthesis workflow for **3-Methylphthalic Anhydride**.

Safety and Handling

3-Methylphthalic anhydride is classified as a hazardous chemical and requires careful handling.[16]

Hazard Identification

The compound is associated with the following hazards:

- Harmful if swallowed.[10]
- Causes skin irritation.[10][17][18]



- Causes serious eye damage.[10]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled (respiratory sensitization).[10][16]
- May cause an allergic skin reaction.[10][16]
- May cause respiratory irritation.[10][17]

Hazard Code	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.
H318/H319	Causes serious eye damage/irritation.
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
H335	May cause respiratory irritation.

References for table:[10][17][18]

Handling and Storage

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- It is moisture-sensitive and should be stored under a dry inert gas like nitrogen.[1]
 Recommended long-term storage is at 2°C 8°C.[1]

Handling:

 Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[10][16][18]



- Ensure adequate ventilation and use a dust respirator if necessary.[16][18]
- Eyewash stations and safety showers should be readily accessible.[16]

First Aid Measures:

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes and seek medical attention.[16][17]
- Skin Contact: Wash off immediately with plenty of water.[16] If irritation persists, consult a physician.[16]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and get medical attention.[16][17]
- Ingestion: Clean mouth with water and then drink plenty of water. Do not induce vomiting and seek medical attention.[10][16]

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